

# Anwendungshinweis: Quantifizierung von Veratrumsäure in Lebensmittelmatrices mittels Veratrumsäure-d6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Veratric Acid-d6

Cat. No.: B590499

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

## Zusammenfassung

Dieser Anwendungshinweis beschreibt eine robuste und empfindliche Methode zur Quantifizierung von Veratrumsäure in verschiedenen Lebensmittelmatrices unter Verwendung von Veratrumsäure-d6 als internem Standard. Die Methode nutzt die Flüssigchromatographie-Tandem-Massenspektrometrie (LC-MS/MS) und ist für den Hochdurchsatz in Forschungs- und Qualitätskontrollumgebungen geeignet. Detaillierte Protokolle für die Probenvorbereitung von Fruchtsaft- und Honigmatrices werden ebenso bereitgestellt wie umfassende Validierungsdaten, die die Leistung der Methode belegen.

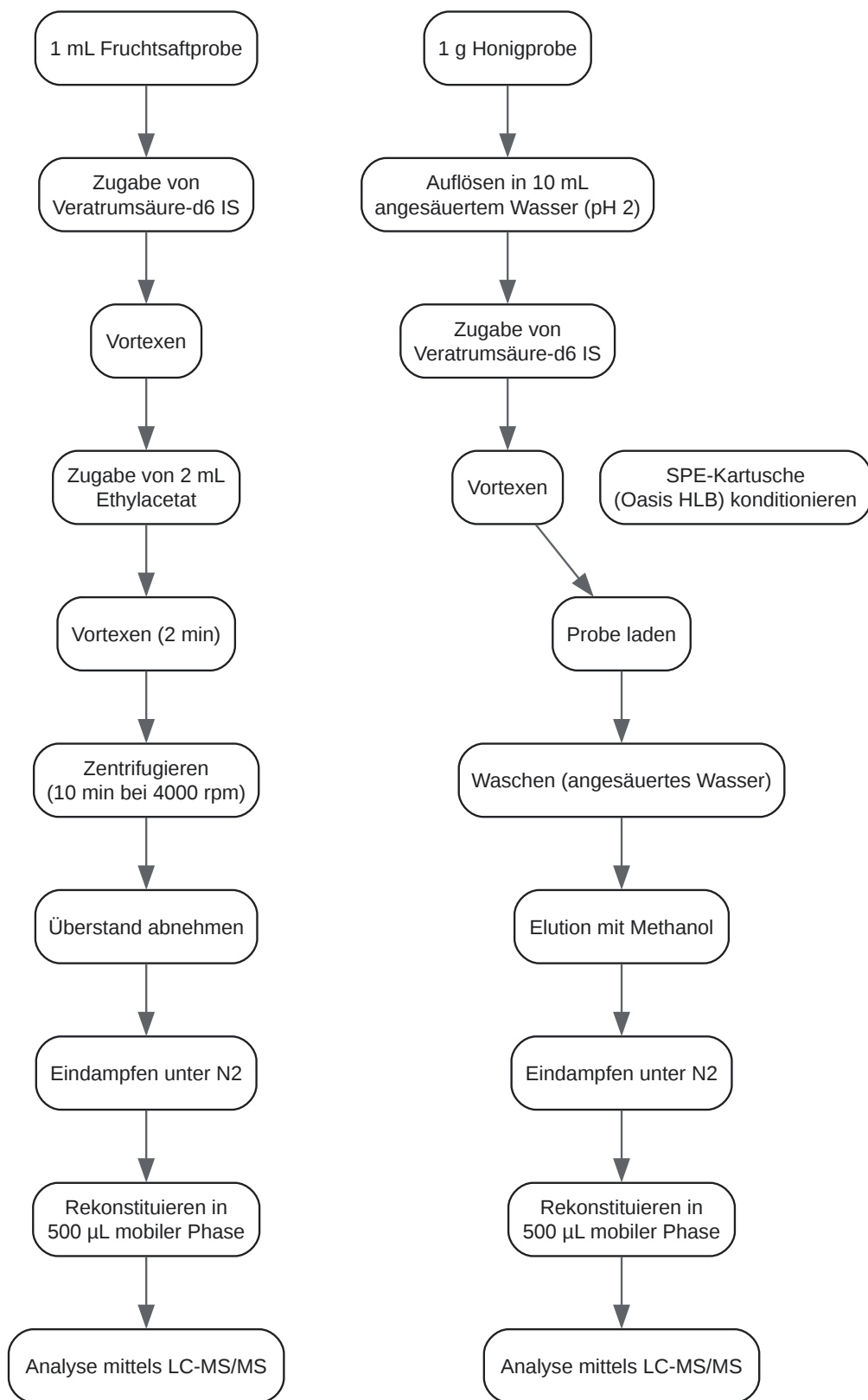
## Einleitung

Veratrumsäure (3,4-Dimethoxybenzoesäure) ist eine natürlich vorkommende phenolische Verbindung, die in einer Vielzahl von Pflanzen, Früchten und Honigsorten zu finden ist. Sie ist für ihre antioxidativen, entzündungshemmenden und antimikrobiellen Eigenschaften bekannt. Die genaue Quantifizierung von Veratrumsäure in Lebensmitteln ist für die Qualitätskontrolle, die Authentizitätsprüfung und die Erforschung ihrer potenziellen gesundheitlichen Vorteile von entscheidender Bedeutung. Die Verwendung eines stabilisotopenmarkierten internen Standards, wie Veratrumsäure-d6, ist die Methode der Wahl für die genaue Quantifizierung

mittels LC-MS/MS, da sie Matrixeffekte und Variationen in der Probenvorbereitung und der Geräteantwort kompensiert.

## Experimenteller Arbeitsablauf

Das folgende Diagramm veranschaulicht den allgemeinen Arbeitsablauf für die Quantifizierung von Veratrumsäure in Lebensmittelproben.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Anwendungshinweis: Quantifizierung von Veratrumsäure in Lebensmittelmatriices mittels Veratrumsäure-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b590499#veratric-acid-d6-for-quantification-of-veratric-acid-in-food-matrices>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)